# utilizing single-photon emission computed tomography (SPECT) with Satumomab

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Satumomab* |
| *CAS No.:* | *144058-40-2* |
| *Cat. No.:* | *B1176738* |

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## Application Notes and Protocols for SPECT Imaging with Satumomab Pendetide

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing single-photon emission computed tomography (SPECT) with **Satumomab** Pendetide (OncoScint® CR/OV) for the detection of recurrent and extrahepatic colorectal and ovarian cancers. Detailed protocols for radiolabeling, quality control, and SPECT imaging are provided, along with summarized clinical performance data and a conceptual overview of the underlying biological mechanism.

## Introduction

**Satumomab** Pendetide is a murine monoclonal antibody (IgG1) that targets the tumor-associated glycoprotein-72 (TAG-72), a high-molecular-weight glycoprotein overexpressed on the surface of many adenocarcinomas, including colorectal and ovarian cancers.[1][2] For SPECT imaging, **Satumomab** is conjugated with the chelator pendetide (a derivative of DTPA), which firmly binds the gamma-emitting radionuclide Indium-111 ($^{111}$In).[3][4] The resulting

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radiopharmaceutical, $^{111}$In-**Satumomab** Pendetide, allows for the non-invasive visualization of TAG-72-expressing tumors.

## Mechanism of Action

$^{111}$In-**Satumomab** Pendetide is administered intravenously and circulates throughout the body. The **Satumomab** antibody component specifically binds to the TAG-72 antigen on the surface of tumor cells.[5][6] The attached $^{111}$In emits gamma rays that are detected by a SPECT camera, enabling the localization and visualization of tumors that have taken up the radiolabeled antibody. The physical half-life of $^{111}$In (approximately 67.2 hours or 2.8 days) is well-suited for imaging with an intact antibody, which has a biological half-life of 30 to 60 hours.[5][7]

## Data Presentation

### Clinical Performance of $^{111}$In-Satumomab Pendetide SPECT

The following tables summarize the diagnostic performance of $^{111}$In-**Satumomab** Pendetide SPECT in clinical trials for colorectal and ovarian cancers.

| Colorectal Cancer | $^{111}$In-Satumomab SPECT | Computed Tomography (CT) |
|---|---|---|
| Sensitivity (Pelvic Tumors) | 74% | 57% |
| Sensitivity (Extrahepatic Abdominal Disease) | 84% | 41% |
| Overall Sensitivity | ~70% | - |
| Specificity | ~75% | - |
| Positive Predictive Value | 97% | - |
| Negative Predictive Value | 20% | - |

Data compiled from clinical trials as reported in various sources.[5]

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| Ovarian Cancer | $^{111}$In-Satumomab SPECT | Computed Tomography (CT) |
|---|---|---|
| Sensitivity (Recurrent Disease) | 57% | 31% |
| Sensitivity (Carcinomatosis) | 65% | 43% |
| Overall Sensitivity | 70% | 44% |
| Specificity | 55% | 79% |

Data compiled from clinical trials as reported in various sources.[5][7]

## Biodistribution of $^{111}$In-Satumomab Pendetide in Humans

Normal physiological uptake of $^{111}$In-**Satumomab** Pendetide is observed in the following organs, which may be visualized on SPECT images:

| Organ | Relative Uptake |
|---|---|
| Liver | High |
| Spleen | High |
| Bone Marrow | Moderate |
| Kidneys | Low to Moderate |
| Bowel | Variable |
| Blood Pool | High initially, decreases over time |
| Urinary Bladder | Low |
| Male Genitalia | Low |
| Breast Nipples (in women) | Low |

This table represents a qualitative summary of biodistribution information.[4]

## Experimental Protocols

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# Protocol 1: Radiolabeling of **Satumomab** Pendetide with Indium-111

This protocol describes the preparation of $^{111}$In-**Satumomab** Pendetide for clinical use. Aseptic technique should be maintained throughout the procedure.

Materials:

- OncoScint® CR/OV Kit containing:
  - One single-dose vial of **Satumomab** Pendetide (1 mg in 2 mL)
  - One vial of sodium acetate buffer (136 mg in 2 mL)
  - One sterile 0.22 µm Millex® GV filter
- Sterile, pyrogen-free Indium In-111 Chloride solution (5.0 - 6.0 mCi)
- Sterile disposable syringes (3 mL and 10 mL) and needles
- Dose calibrator
- Appropriate radiation shielding

Procedure:

- Preparation of Buffered Indium-111: a. Using a sterile 3 mL syringe, add 0.5 mL of the sodium acetate buffer solution to the vial of Indium In-111 Chloride. b. Gently swirl the vial to mix.
- Radiolabeling Reaction: a. Withdraw 5.0 mCi to 6.0 mCi of the buffered Indium In-111 Chloride into a sterile syringe. b. Add the buffered Indium-111 to the vial containing the **Satumomab** Pendetide. c. Gently swirl the vial to ensure thorough mixing. d. Allow the reaction to proceed at room temperature for 30 minutes.[7]
- Final Product Preparation: a. Attach the provided 0.22 µm sterile filter and a sterile needle to a 10 mL sterile disposable syringe. b. Withdraw the radiolabeled $^{111}$In-**Satumomab** Pendetide solution through the filter into the syringe. c. Measure the radioactivity of the final

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dose in a dose calibrator. d. The prepared $^{111}$In-**Satumomab** Pendetide should be used within 8 hours of radiolabeling.[7]

## Protocol 2: Quality Control of $^{111}$In-Satumomab Pendetide

This protocol ensures the radiochemical purity of the prepared $^{111}$In-**Satumomab** Pendetide.

Materials:

- Silica gel ITLC strips
- Developing solvent (e.g., 0.9% NaCl solution)
- "Cold" DTPA kit
- Sterile water
- Test tubes
- Radiochromatography scanner

Procedure:

- Sample Preparation: a. Before drawing the patient dose, reserve a small aliquot of the $^{111}$In-**Satumomab** Pendetide solution for quality control. b. Reconstitute a "cold" DTPA kit with 1 mL of sterile water. c. In a test tube, mix equal drops of the reserved $^{111}$In-**Satumomab** Pendetide and the reconstituted DTPA solution.
- Chromatography: a. Spot a small amount of the $^{111}$In-**Satumomab** Pendetide-DTPA mixture onto the origin of a silica gel ITLC strip. b. Develop the chromatogram using an appropriate solvent system. In this system, the $^{111}$In-**Satumomab** Pendetide remains at the origin, while free $^{111}$In-DTPA migrates with the solvent front. c. Analyze the strip using a radiochromatography scanner to determine the percentage of radioactivity at the origin (bound) and the solvent front (free).
- Acceptance Criteria:

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- The radiochemical purity should be greater than 90% for the product to be acceptable for patient administration.

## Protocol 3: SPECT Imaging with $^{111}$In-Satumomab Pendetide

This protocol outlines the procedure for SPECT imaging in patients with known or suspected recurrent colorectal or ovarian cancer.

Patient Preparation:

- No specific dietary restrictions are required.
- Ensure the patient is well-hydrated.
- Obtain informed consent.
- Record the patient's vital signs before and 15 minutes after the infusion.[5]

Dose Administration:

- The recommended dose is 1 mg of **Satumomab** Pendetide radiolabeled with 5 mCi of Indium-111.[7]
- Administer the dose via a slow intravenous infusion over 5 minutes.[5]
- Do not mix with any other medications during administration.[7]

Image Acquisition:

- Imaging Time points: Planar and SPECT images can be acquired between 48 and 120 hours post-injection.[5]
- Gamma Camera: Use a large field-of-view gamma camera equipped with a medium-energy collimator.
- Energy Windows: Set dual energy windows centered at the two primary photopeaks of $^{111}$In: 171 keV and 245 keV (e.g., with a 20% window width).

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- Planar Imaging: Acquire anterior and posterior whole-body images.
- SPECT Acquisition:
  - Perform SPECT imaging of the abdomen and pelvis.
  - Use a 360° circular or non-circular orbit.
  - Acquire images into a 64x64 or 128x128 matrix.
  - Acquire a minimum of 60-64 projections (steps).
  - Acquisition time per projection is typically 20-40 seconds.

Image Processing and Interpretation:

- Reconstruct the SPECT data using filtered back-projection or iterative reconstruction algorithms.
- Perform attenuation correction using data from a co-registered CT scan if available (SPECT/CT).
- Interpret images by identifying areas of focal radiotracer uptake that are not consistent with normal biodistribution.

## Visualizations

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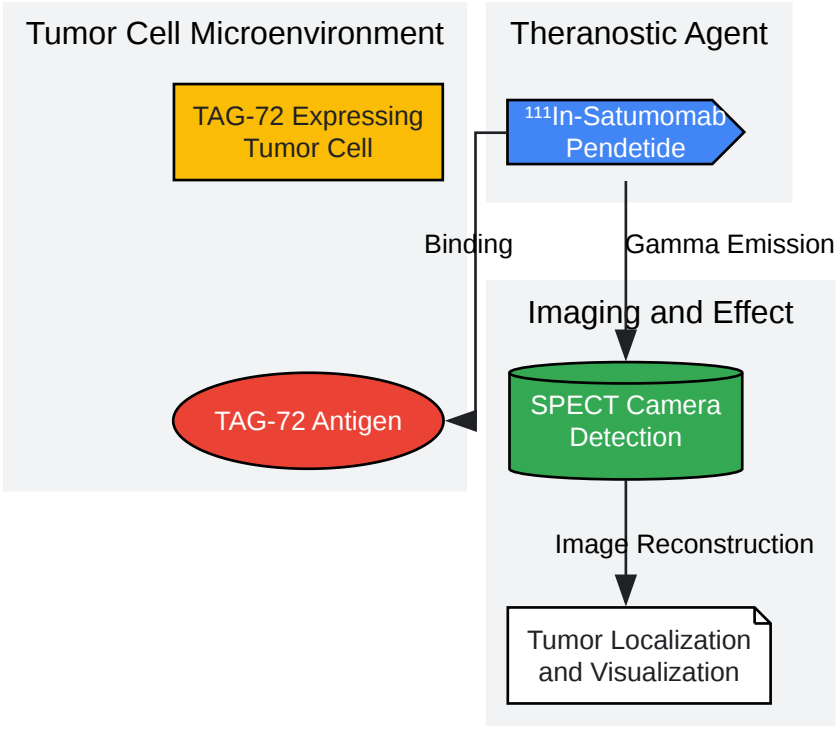
Conceptual Pathway of Satumomab Action

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Caption: Action of $^{111}$In-**Satumomab** Pendetide for SPECT imaging.




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Caption: Workflow for **Satumomab** SPECT imaging.

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